

Solubility Profile of 4-(Bromoacetyl)benzonitrile in DMSO and Methanol: A Technical Guide

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Compound of Interest

Compound Name: 4-(Bromoacetyl)benzonitrile

Cat. No.: B032679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **4-(Bromoacetyl)benzonitrile** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and methanol. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering clear data presentation, detailed experimental protocols, and illustrative diagrams to support laboratory work.

Quantitative Solubility Data

The solubility of a compound is a critical physical property that influences its handling, formulation, and biological activity. The following table summarizes the available quantitative and qualitative solubility data for **4-(Bromoacetyl)benzonitrile** in DMSO and methanol.

Solvent	Solubility	Concentration (mM)	Method	Source
DMSO	100 mg/mL	446.33 mM	Requires sonication for dissolution	Biochemical Assay Reagent Data[1]
≥ 2.5 mg/mL	≥ 11.16 mM	In a mixed solvent system also containing PEG300, Tween-80, and Saline	Biochemical Assay Reagent Data[1]	
Methanol	Soluble	Not Quantified	General observation	Chemical Supplier Data[2][3]

Note: The quantitative data for DMSO indicates a high solubility, particularly with the aid of ultrasonication. For methanol, while the compound is reported as soluble, specific quantitative data is not readily available in the public domain.

Physicochemical Properties of 4-(Bromoacetyl)benzonitrile

A comprehensive understanding of the compound's properties is essential for its effective use.

Property	Value	Source
Molecular Formula	C ₉ H ₆ BrNO	PubChem[4]
Molecular Weight	224.05 g/mol	PubChem[4]
Appearance	Off-white to light yellow crystalline powder	Chemical Supplier Data[2][3]
Melting Point	92-96 °C	Chemical Supplier Data[2][3]

Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of a solid compound like **4-(Bromoacetyl)benzonitrile** in a given solvent. This method is based on the principle of saturation.

Objective: To determine the concentration of a saturated solution of a solute in a solvent at a specific temperature.

Materials:

- **4-(Bromoacetyl)benzonitrile**
- Solvent (DMSO or methanol)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

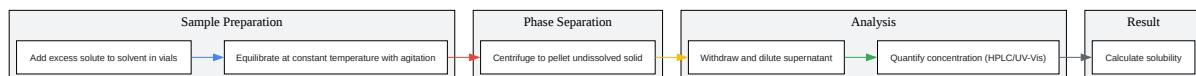
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **4-(Bromoacetyl)benzonitrile** to a series of vials containing a known volume of the solvent (e.g., 1 mL). The amount of solid should be sufficient to ensure that not all of it dissolves.
- Equilibration: Tightly cap the vials and place them in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.

- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Dilution: Carefully withdraw a known volume of the clear supernatant and dilute it with the appropriate solvent in a volumetric flask. The dilution factor will depend on the expected solubility.
- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **4-(Bromoacetyl)benzonitrile**.
- Calculation: Calculate the solubility of the compound in the solvent (e.g., in mg/mL or mol/L) by taking into account the dilution factor.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of a chemical compound.



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Caption: Experimental workflow for determining solubility.

Safety Precautions

4-(Bromoacetyl)benzonitrile is a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.^{[4][5]} Always handle this compound in a well-ventilated area, such as a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Refer to the Safety Data Sheet (SDS) for complete safety information.^{[5][6]}

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- To cite this document: BenchChem. [Solubility Profile of 4-(Bromoacetyl)benzonitrile in DMSO and Methanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032679#solubility-of-4-bromoacetyl-benzonitrile-in-dmso-and-methanol>]

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